

Spectroscopic Characterization of 3-Isopropyl-5-nitropyridine: A Guide for Researchers

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Compound of Interest

Compound Name: 3-Isopropyl-5-nitropyridine

CAS No.: 131941-33-8

Cat. No.: B593610

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Abstract

This technical guide provides a comprehensive overview of the key spectroscopic data—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—for the analytical characterization of **3-Isopropyl-5-nitropyridine**. As a substituted pyridine, this compound and its isomers are important precursors in the synthesis of a wide range of heterocyclic systems with potential biological activity.^[1] Accurate structural confirmation is paramount for any research or development application. This document outlines the theoretical basis for the expected spectral features, provides standardized methodologies for data acquisition, and presents a detailed analysis of the predicted spectroscopic data. The insights herein are designed to equip researchers, scientists, and drug development professionals with the necessary framework to confidently identify and characterize this molecule.

Introduction: The Analytical Imperative

3-Isopropyl-5-nitropyridine belongs to the nitropyridine class of compounds, which are valuable synthons in medicinal and organic chemistry.^[1] The electronic properties of the pyridine ring are significantly modulated by the interplay between the electron-donating alkyl

substituent (isopropyl) and the strongly electron-withdrawing nitro group. This electronic environment dictates the molecule's reactivity and its spectral properties. Therefore, a multi-faceted spectroscopic approach is not merely confirmatory but essential for unambiguous structural elucidation, ensuring the integrity of subsequent synthetic steps or biological evaluations. This guide establishes a validated analytical workflow for this purpose.

Molecular Structure & Spectroscopic Overview

The structure of **3-Isopropyl-5-nitropyridine** presents several distinct features that give rise to a unique spectroscopic fingerprint.



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